

Advanced Characterization of 2-[Cyano(hydroxy)acetyl]benzoic Acid

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Compound of Interest

Compound Name: 2-[Cyano(hydroxy)acetyl]benzoic acid

CAS No.: 618381-16-1

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Content Type: Publish Comparison Guide

Subject: Spectroscopic Differentiation of Ring-Chain Tautomers

Executive Summary

2-[Cyano(hydroxy)acetyl]benzoic acid is a critical intermediate in the synthesis of pharmacophores such as 1,3-indandiones and isoquinolines. However, its analysis is complicated by ring-chain tautomerism. In solution, this molecule exists in a dynamic equilibrium between its open-chain keto-acid form, its enolic tautomer, and a cyclic hydroxylactone (pseudo-acid) form.

This guide objectively compares the ¹H NMR spectral signatures of the open-chain product against its cyclic alternatives (the lactol and the dehydrated indandione). For researchers, distinguishing these forms is vital for validating reaction progress (e.g., Gabriel-Colman rearrangement) and determining shelf-stability.

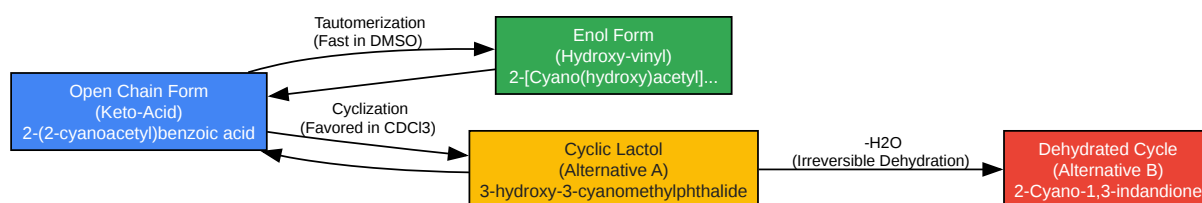
Structural Dynamics & The "Alternative" Forms

Before analyzing the spectra, one must understand the species in competition. The "Product" (Open Chain) is rarely observed in isolation without careful solvent selection.

- The Product (Open-Chain): 2-(2-Cyanoacetyl)benzoic acid (exists as keto or enol).
- Alternative A (Cyclic Lactol): 3-(Cyanomethyl)-3-hydroxyphthalide.
- Alternative B (Dehydrated): 2-Cyano-1,3-indandione (The stable end-product).

The Tautomeric Equilibrium Pathway

The following diagram illustrates the structural relationship and the decision tree for NMR assignment.



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Figure 1: Tautomeric and dehydration pathways dictating the observed NMR species.

Comparative Analysis: Product vs. Alternatives

The primary challenge is that the "hydroxy" group in the name implies the enol, but the solvent determines the dominant species.

Comparative Data Table (1H NMR in DMSO-d6)

Note: DMSO-d6 is the preferred solvent to observe the open-chain acid/enol protons, which often exchange too rapidly in CDCl3.

Feature	Product: Open-Chain Enol	Alternative A: Cyclic Lactol	Alternative B: Indandione
Structure	Ar-C(OH)=C(CN)-COOH	Ar-C(OH)(CH ₂ CN)-O-CO-	Ar-CO-CH(CN)-CO-Ar
Aromatic Region	7.5 – 8.1 ppm (4H, m) Asymmetric (ABCD system). Deshielded ortho proton due to -COOH.	7.6 – 7.9 ppm (4H, m) Slightly more shielded than open acid.	7.8 – 8.0 ppm (4H, m) Symmetric (AA'BB') if ionized; Asymmetric if neutral.
Diagnostic Aliphatic	~6.5 – 7.0 ppm (1H, s) Vinyl proton (=CH-CN) if enolized. (If Keto: ~4.8 ppm, s, CH ₂)	~3.5 – 4.0 ppm (2H, AB q) Methylene (-CH ₂ -CN). Diastereotopic due to chiral center at C3.	~4.5 – 5.0 ppm (1H, s) Methine proton (-CH-CN). Highly acidic.
Exchangeable Protons	13.0 – 14.0 ppm (Broad, COOH) ~10-12 ppm (Enolic OH)	~7.5 – 8.5 ppm (1H, s) Lactol -OH. Sharp in dry DMSO, disappears with D ₂ O.	None (unless enolized to 1,3-dihydroxy form).
Key Differentiator	Presence of low-field COOH and Vinyl/Enol signal.	Presence of Upfield Methylene (AB system) and absence of COOH.	Symmetry in aromatic region and lack of OH signals.

Detailed Mechanistic Insights

1. The "Hydroxy" Ambiguity (Enol vs. Lactol) The name "**2-[Cyano(hydroxy)acetyl]benzoic acid**" technically refers to the enol form. In ¹H NMR, this is characterized by a chelated proton.

- Observation: In the open-chain enol, the hydroxyl proton forms an intramolecular hydrogen bond with the carbonyl oxygen. This results in a significant downfield shift (12-15 ppm) and signal broadening.
- Contrast: The cyclic lactol hydroxyl is not chelated strongly; it appears much further upfield (7-8 ppm) and is sharper.

2. The Methylene/Methine Diagnostic This is the most reliable region for differentiation.

- Cyclic Lactol (Alternative A): The carbon at the 3-position of the phthalide ring is chiral. This makes the adjacent methylene protons (-CH₂-CN) diastereotopic. In high-resolution NMR (400 MHz+), these will not appear as a singlet, but as an AB quartet (roofing effect) around 3.5–4.0 ppm.
- Open Chain (Product): The methylene/methine group has free rotation (keto) or planarity (enol). It typically appears as a singlet.[\[1\]](#)

3. Aromatic Anisotropy

- Open Chain: The carboxylic acid group at the ortho position exerts a strong deshielding effect on the adjacent aromatic proton (H-6), pushing it to ~8.0-8.1 ppm.
- Cyclic Forms: The formation of the lactone ring reduces this anisotropic effect. The aromatic multiplet collapses into a narrower range (7.6-7.9 ppm).

Experimental Protocol

To ensure scientific integrity and reproducibility, follow this self-validating protocol.

Materials

- Analyte: **2-[Cyano(hydroxy)acetyl]benzoic acid** (crude or purified).
- Solvent 1: DMSO-d₆ (99.9% D) – Promotes open-chain visibility.
- Solvent 2: CDCl₃ (99.8% D) – Promotes cyclization (Lactol).
- Reagent: D₂O (Deuterium Oxide) – For exchange studies.

Step-by-Step Workflow

- Sample Preparation (DMSO-d₆):
 - Dissolve 5-10 mg of sample in 0.6 mL DMSO-d₆.

- Rationale: DMSO competes for hydrogen bonding, disrupting the cyclic lactol and stabilizing the open-chain carboxylic acid form.
- Acquisition (Standard):
 - Pulse Sequence: zg30 (30° pulse angle) to allow relaxation of acidic protons.
 - Spectral Width: Set to -2 ppm to 16 ppm (crucial to catch the COOH/Enol proton).
 - Scans: 16-64 scans.
 - Delay (D1): Increase to 2-5 seconds. Acidic protons have long T1 relaxation times; insufficient delay causes signal integration errors.
- The D2O Shake (Validation):
 - After the initial spectrum, add 1-2 drops of D2O directly to the NMR tube.
 - Shake vigorously and re-acquire.
 - Analysis: Signals at >10 ppm (COOH/Enol) and ~7-8 ppm (Lactol OH) should disappear. The aliphatic signals (CH/CH2) will remain. If the aliphatic signal also disappears over time, the proton is highly acidic (indicating the Indandione form).
- Solvent Comparison (Optional but Recommended):
 - Prepare a second sample in CDCl3.
 - Expected Result: Comparison of the aliphatic region. If the singlet in DMSO becomes an AB quartet in CDCl3, the equilibrium shifts toward the cyclic lactol.

References

- Valters, R. E., & Flitsch, W. (1985). Ring-Chain Tautomerism. Plenum Press. (Foundational text on tautomerism in 2-acylbenzoic acids).
- Wnuk, S., Kaczmarek, E., & Kinastowski, S. (1990). Carbon-13 chemical shift assignments of derivatives of benzoic acid. Magnetic Resonance in Chemistry, 28(3), 271-280. [Link](#)

- Gonsalves, A. M., et al. (1998).[2] Ring-chain tautomerism in 2-(2,2-dicyano-1-methylethenyl)benzoic acid and related compounds. Acta Chemica Scandinavica, 52, 490-498.[2] [Link](#)
- Enchev, V., et al. (2000). ¹³C CPMAS NMR spectrum of solid 2-acetyllindan-1,3-dione. Journal of Molecular Structure. [Link](#)
- Santa Cruz Biotechnology. (n.d.). 2-(2-Cyano-acetyl-amino)-benzoic acid Product Data. [Link](#)

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Sources

- 1. What is phthalic anhydride h nmr analysis? - News - Zibo Anquan Chemical Chemical Co., - Anquan Chemical [zbaqchem.com]
- 2. scispace.com [scispace.com]
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